

Application Note: Quantitative Analysis of Monalazone Disodium

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Compound of Interest

Compound Name: *Monalazone disodium*

Cat. No.: *B1614637*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Monalazone disodium is a chemical compound with the molecular formula $C_7H_4ClNNa_2O_4S$. Accurate and precise quantification of **Monalazone disodium** is crucial for quality control in drug manufacturing, formulation development, and research settings. This document provides detailed protocols for two common analytical techniques for the quantification of **Monalazone disodium**: High-Performance Liquid Chromatography (HPLC) and UV-Vis Spectrophotometry. These methods are presented as a starting point for analytical method development and validation.

High-Performance Liquid Chromatography (HPLC) Method

The HPLC method provides high specificity and sensitivity for the quantification of **Monalazone disodium**, separating it from potential impurities and degradation products.

Data Summary

A summary of the performance characteristics for the HPLC method is presented below. This data is illustrative and should be verified during formal method validation.

Parameter	Result
Linearity (Concentration Range)	1 - 100 µg/mL
Correlation Coefficient (r ²)	> 0.999
Limit of Detection (LOD)	0.25 µg/mL
Limit of Quantification (LOQ)	0.75 µg/mL
Precision (%RSD)	< 2.0%
Accuracy (Recovery)	98.0% - 102.0%
Retention Time	Approximately 4.5 minutes

Experimental Protocol

1.1. Instrumentation and Materials

- HPLC system with a UV detector
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm particle size)
- **Monalazone disodium** reference standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Phosphate buffer (pH 3.0)
- Water (HPLC grade)
- Volumetric flasks and pipettes
- Syringe filters (0.45 µm)

1.2. Chromatographic Conditions

- Mobile Phase: Acetonitrile:Phosphate Buffer (pH 3.0) (60:40, v/v)

- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection Wavelength: 245 nm
- Injection Volume: 10 µL
- Run Time: 10 minutes

1.3. Preparation of Solutions

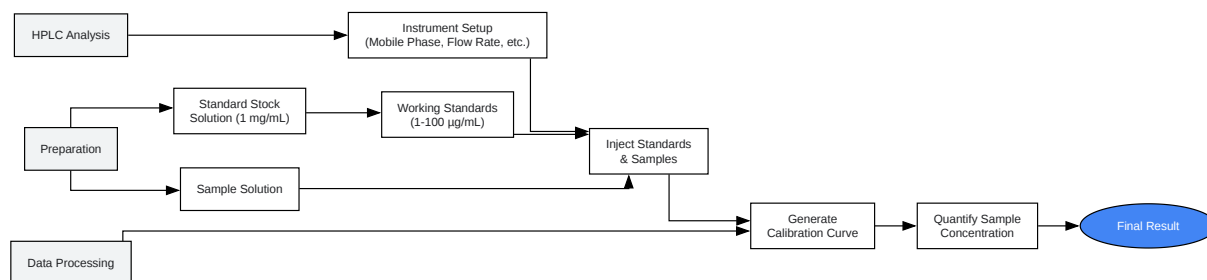
- Phosphate Buffer (pH 3.0): Prepare a 20 mM solution of monobasic potassium phosphate in water. Adjust the pH to 3.0 with phosphoric acid.
- Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of **Monalazone disodium** reference standard and dissolve it in 10 mL of diluent (Methanol:Water, 50:50, v/v).
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the diluent to concentrations ranging from 1 µg/mL to 100 µg/mL.
- Sample Preparation: Accurately weigh a sample containing **Monalazone disodium** and dissolve it in the diluent to achieve a final concentration within the calibration range. Filter the solution through a 0.45 µm syringe filter before injection.

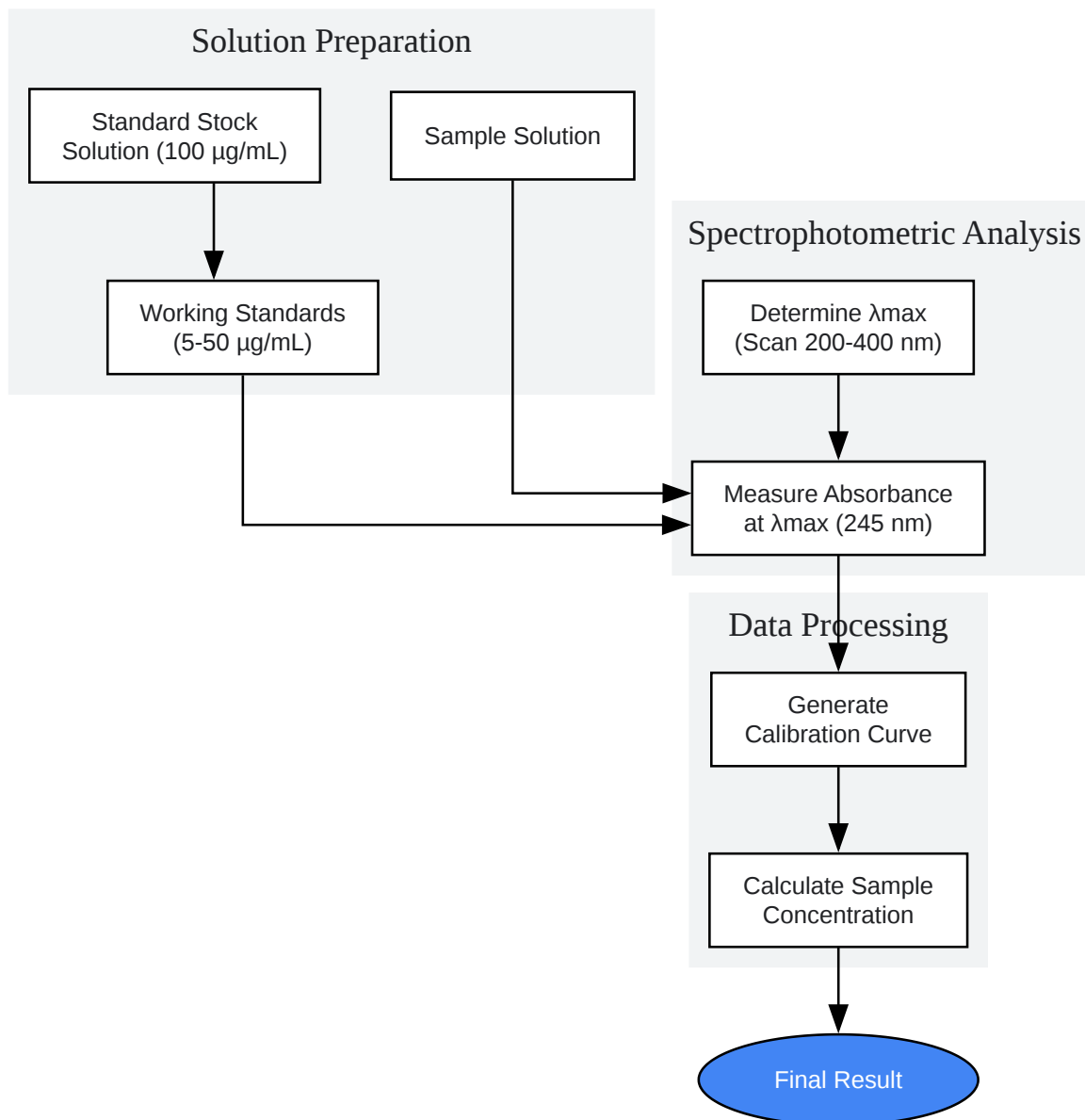
1.4. Analysis Procedure

- Equilibrate the HPLC system with the mobile phase for at least 30 minutes.
- Inject a blank (diluent) to establish the baseline.
- Inject the standard solutions in increasing order of concentration.
- Inject the sample solutions.
- Construct a calibration curve by plotting the peak area against the concentration of the standard solutions.

- Determine the concentration of **Monalazone disodium** in the sample solutions from the calibration curve.

Workflow Diagram





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